

# Commercial suppliers of high-purity Diphenyl adipate

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## Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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An In-depth Technical Guide to Commercial Suppliers of High-Purity **Diphenyl Adipate** for Researchers and Drug Development Professionals

## Introduction

**Diphenyl adipate** (CAS No: 3195-37-7), the diphenyl ester of hexanedioic acid, is a chemical compound with growing significance in polymer science and pharmaceutical research. Its applications range from serving as a monomer in the synthesis of high-performance polymers like polyamides to its use as a plasticizer and solvent in advanced pharmaceutical formulations. [1] For researchers and drug development professionals, securing a reliable source of high-purity **diphenyl adipate** is critical to ensure the integrity and reproducibility of experimental results. This guide provides a comprehensive overview of commercial suppliers, available technical data, and detailed experimental protocols for the synthesis and quality control of high-purity **diphenyl adipate**.

## Commercial Suppliers of Diphenyl Adipate

Identifying a suitable commercial supplier requires careful consideration of purity, availability of technical documentation, and batch-to-batch consistency. The following companies are notable suppliers of **diphenyl adipate** for research and development purposes.

Data Presentation: Summary of Commercial Suppliers

While many suppliers list **diphenyl adipate** in their catalogs, publicly available high-purity specifications and Certificates of Analysis (CoA) are often limited. Researchers are strongly encouraged to contact suppliers directly to obtain detailed lot-specific data.

Supplier	Product Name/Number	Stated Purity	Country of Origin/Location	Notes
Benchchem	Diphenyl adipate (Cat. No.: B1582185)	Not specified	N/A	For research use only. <a href="#">[1]</a>
HANGZHOU LEAP CHEM CO., LTD.	DIPHENYL ADIPATE	Not specified	China	A specialized fine chemical supplier for research and bulk manufacturing. <a href="#">[2]</a>
Finetech Industry Limited	DIPHENYL ADIPATE	Not specified	China	Listed on ChemicalBook. <a href="#">[3]</a> <a href="#">[4]</a>
Aikon International Limited	DIPHENYL ADIPATE	Not specified	China	Listed on ChemicalBook. <a href="#">[3]</a> <a href="#">[4]</a>
American Custom Chemicals Corporation	DIPHENYL ADIPATE (CHM0308414)	95.00%	United States	Listed on ChemicalBook. <a href="#">[4]</a>

Note: The purity data is based on information available in public listings and may not reflect the highest purity grade available. Direct inquiry is recommended for obtaining research or pharmaceutical-grade material.

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **diphenyl adipate** are crucial for its application in a research setting.

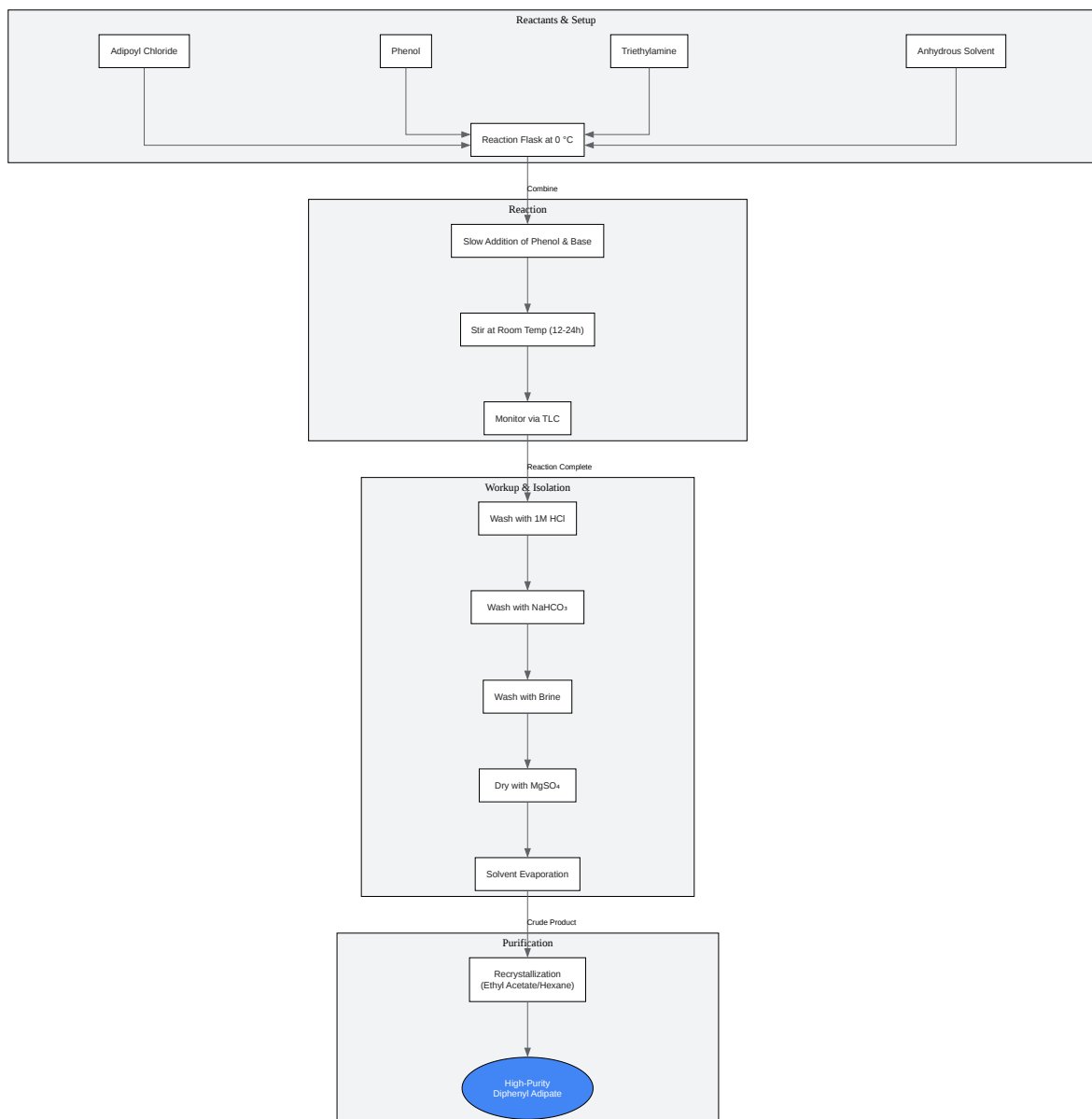
## Synthesis of High-Purity Diphenyl Adipate

A common and effective method for synthesizing **diphenyl adipate** is the reaction of adipoyl chloride with phenol. This method avoids the high temperatures and equilibrium challenges of direct esterification.

Protocol: Synthesis from Adipoyl Chloride and Phenol[5]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve adipoyl chloride (1.0 eq) in a suitable anhydrous solvent such as dichloromethane or toluene.
- **Addition of Phenol:** To this solution, add phenol (2.2 eq) and a tertiary amine base, such as triethylamine or pyridine (2.2 eq), to act as a proton scavenger. The addition should be done dropwise at 0 °C to control the exothermic reaction.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, wash the reaction mixture sequentially with a dilute acid solution (e.g., 1M HCl) to remove the amine, followed by a saturated sodium bicarbonate solution, and finally with brine.
- **Isolation:** Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate the solvent under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane, to yield high-purity **diphenyl adipate** as a white solid.  
[5]

Visualization: Synthesis Workflow



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Caption: Synthesis workflow for high-purity **diphenyl adipate**.

## Quality Control and Analytical Protocols

Ensuring the purity and identity of **diphenyl adipate** is paramount. Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are key analytical techniques.

#### Protocol: Purity Determination by GC-MS

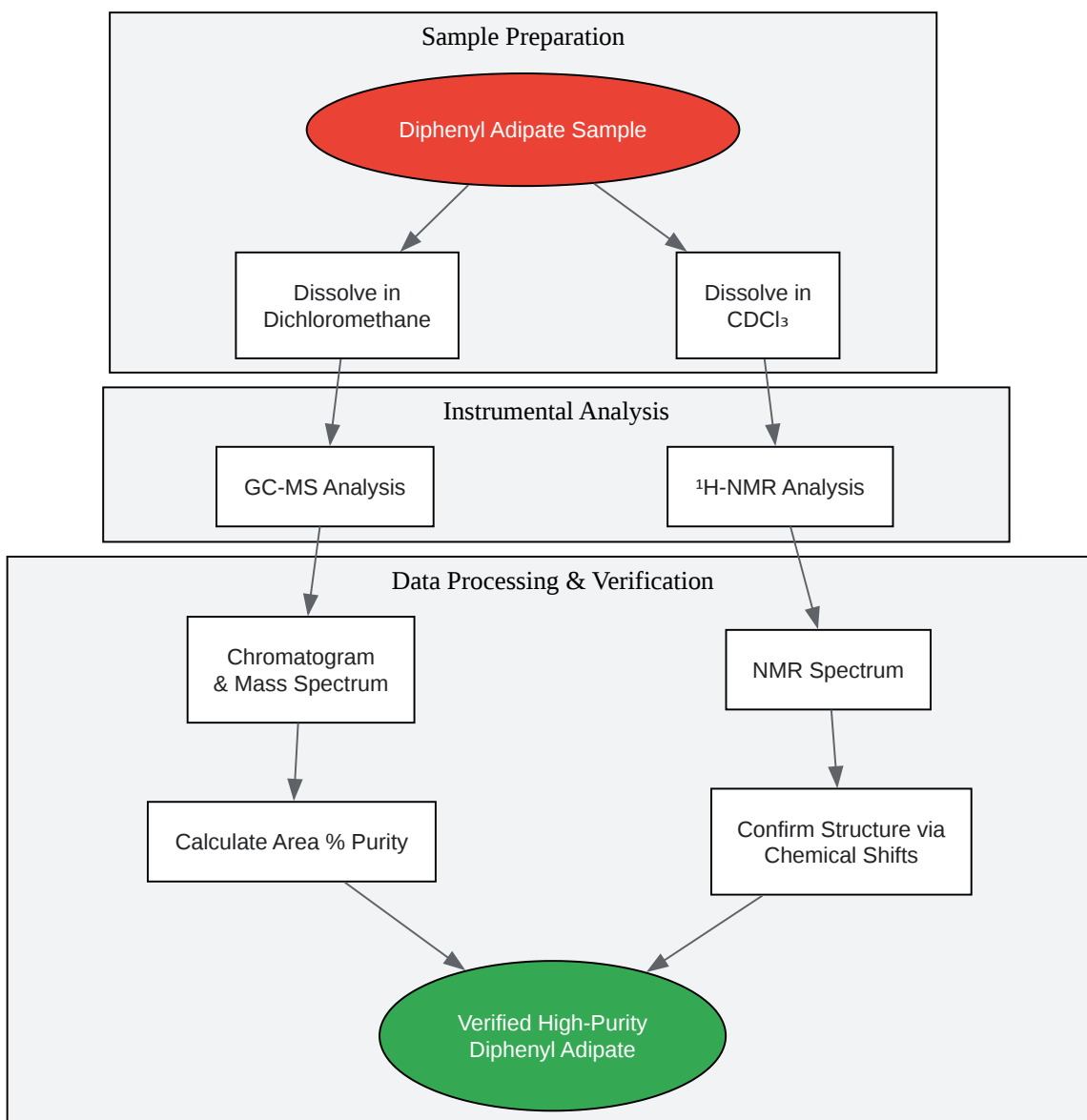
This protocol is adapted from established methods for analyzing adipate plasticizers and can be optimized for **diphenyl adipate**.<sup>[6][7]</sup>

- Sample Preparation: Accurately weigh approximately 10 mg of the **diphenyl adipate** sample and dissolve it in 10 mL of a high-purity solvent like dichloromethane or ethyl acetate to create a 1 mg/mL stock solution. Prepare a series of dilutions for calibration if quantitative analysis is required.
- GC-MS Instrument Conditions:
  - GC Column: A low to mid-polarity column, such as a 5% diphenyl / 95% dimethyl polysiloxane column (e.g., DB-5ms, HP-5ms), with dimensions of 30 m x 0.25 mm ID x 0.25 µm film thickness is suitable.
  - Injection: 1 µL injection volume in splitless mode.
  - Inlet Temperature: 280 °C.
  - Oven Temperature Program: Start at 100 °C, hold for 1 minute, then ramp at 15 °C/min to 300 °C, and hold for 10 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - MS Interface Temperature: 290 °C.
  - MS Ion Source Temperature: 230 °C.
  - Mass Range: Scan from m/z 40 to 450.
- Data Analysis: Identify the **diphenyl adipate** peak by its retention time and mass spectrum. The purity is determined by the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Protocol: Structural Confirmation by  $^1\text{H}$ -NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the **diphenyl adipate** sample in approximately 0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ).
- NMR Acquisition: Acquire the  $^1\text{H}$ -NMR spectrum on a 400 MHz or higher spectrometer.
- Spectral Interpretation: The expected chemical shifts ( $\delta$ ) for **diphenyl adipate** are:[\[5\]](#)
  - $\delta$  7.43-7.33 (m, 4H): Protons on the phenyl rings (meta-H).
  - $\delta$  7.25-7.20 (m, 2H): Protons on the phenyl rings (para-H).
  - $\delta$  7.13-7.04 (m, 4H): Protons on the phenyl rings (ortho-H).
  - $\delta$  2.71-2.57 (m, 4H): Methylene protons adjacent to the carbonyl groups ( $-\text{CH}_2-\text{C}=\text{O}$ ).
  - $\delta$  1.97-1.82 (m, 4H): Methylene protons in the center of the adipate chain ( $-\text{CH}_2-\text{CH}_2-$ ).

Visualization: Analytical Workflow



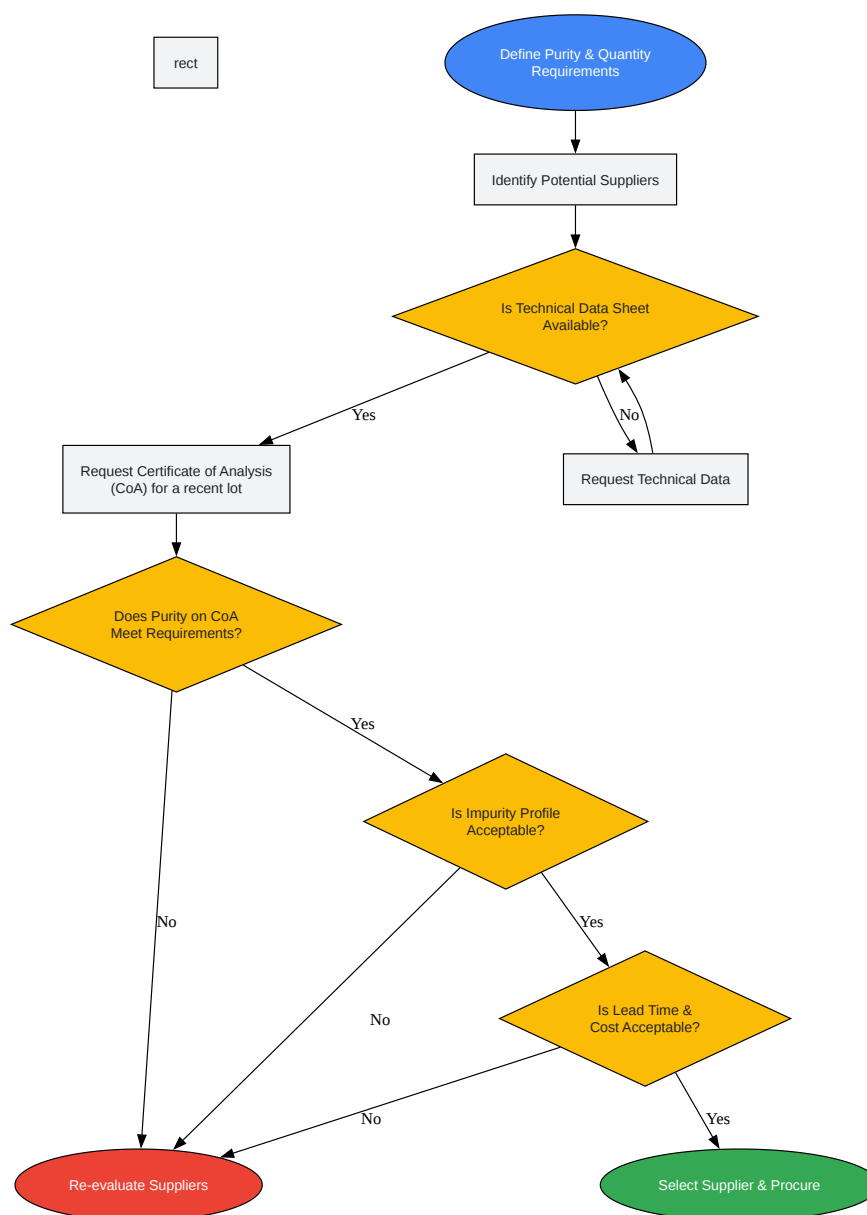
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Caption: Quality control workflow for **diphenyl adipate**.

## Logical Framework for Supplier Selection

Choosing the right supplier is a critical decision for any research project. The following diagram illustrates a logical workflow for selecting a commercial supplier of high-purity **diphenyl adipate**.

Visualization: Supplier Selection Logic





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Caption: Decision workflow for selecting a chemical supplier.

## Conclusion

For researchers in drug development and materials science, obtaining high-purity **diphenyl adipate** is essential for reliable outcomes. While a number of commercial suppliers exist, detailed public information on purity and impurity profiles is often scarce. Therefore, a proactive approach involving direct communication with suppliers to obtain technical data sheets and certificates of analysis is crucial. The provided synthesis and analytical protocols offer a robust framework for in-house preparation and quality verification, ensuring that the material meets the stringent requirements of advanced research applications.

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